

# Application Notes and Protocols for 2,3-Dimethylbutane

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## Compound of Interest

Compound Name: 2,3-Dimethylbutane

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This document provides detailed procedures for the safe handling and storage of **2,3-Dimethylbutane** (CAS No. 79-29-8), a highly flammable and volatile organic compound. Adherence to these protocols is critical to ensure personnel safety and prevent accidents in the laboratory.

## Chemical and Physical Properties

**2,3-Dimethylbutane** is a colorless liquid with a petroleum-like odor.<sup>[1][2][3]</sup> It is an isomer of hexane and is less dense than water and insoluble in it.<sup>[1][4]</sup> Its vapors are heavier than air, which can lead to accumulation in low-lying areas.<sup>[1][3][5]</sup>

Table 1: Quantitative Data for **2,3-Dimethylbutane**

Property	Value	References
Molecular Formula	C6H14	[4]
Molecular Weight	86.18 g/mol	[1][5]
Boiling Point	57.9 to 58.3 °C (136.1 to 136.8 °F)	[3][4]
Melting Point	-136 to -124 °C (-213 to -191 °F)	[4]
Flash Point	-29 °C (-20 °F)	[1][4]
Autoignition Temperature	415 °C (779 °F)	[6]
Lower Explosive Limit (LEL)	1.2%	[2][5]
Upper Explosive Limit (UEL)	7.0%	[2][5]
Vapor Pressure	26.1 kPa (at 21.1 °C)	[4]
Vapor Density	3 (air = 1)	[3][5]
Density	0.662 g/mL at 25 °C	[3]
Solubility in Water	Insoluble (<1 mg/mL at 22°C)	[1][3][5]
Solubility in Organic Solvents	Soluble in ethanol, acetone, DMSO, hexane, and benzene.	[3][7][8]

## Hazard Identification and Safety Precautions

GHS Hazard Statements:

- H225: Highly flammable liquid and vapor.[4][6]
- H304: May be fatal if swallowed and enters airways.[6][9]
- H315: Causes skin irritation.[6][10]
- H336: May cause drowsiness or dizziness.[6][9]

- H411: Toxic to aquatic life with long lasting effects.[6][9]

#### Precautionary Statements:

- P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[4][9][10][11]
- P233: Keep container tightly closed.[9][11]
- P240: Ground/bond container and receiving equipment.[10][11]
- P241: Use explosion-proof electrical/ventilating/lighting equipment.[10][11]
- P242: Use only non-sparking tools.[9][11]
- P243: Take precautionary measures against static discharge.[9][11]
- P261: Avoid breathing mist, vapors, or spray.[4][9][11]
- P273: Avoid release to the environment.[4][9][11]
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.[10][11]
- P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.[4][6][9]
- P331: Do NOT induce vomiting.[4][6][9][11]
- P403+P235: Store in a well-ventilated place. Keep cool.[9][11]
- P501: Dispose of contents/container to an approved waste disposal plant.[9][11]

## Experimental Protocols

### Personal Protective Equipment (PPE)

A comprehensive PPE program is essential when handling **2,3-Dimethylbutane**.[\[12\]](#)

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[13] A face shield may also be necessary where splashing is a risk.
- Skin Protection:
  - Gloves: Wear chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use and replaced regularly.[14]
  - Clothing: Wear fire/flammable resistant and impervious clothing.[13] A lab coat or chemical-resistant apron should be worn.
- Respiratory Protection: Work in a well-ventilated area, preferably under a chemical fume hood.[11][15] If exposure limits are exceeded, use a full-face respirator with an appropriate cartridge.[13]
- Footwear: Use safety footwear that covers the entire foot and is resistant to chemicals.[14]

## Handling Procedures

- Work in a well-ventilated area or a chemical fume hood to minimize inhalation of vapors.[11][15]
- Keep away from all ignition sources, including heat, sparks, open flames, and hot surfaces.[10][11][15]
- Use only non-sparking tools and explosion-proof equipment.[13][15][16]
- Ensure all equipment is properly grounded and bonded to prevent static discharge.[15][16]
- Avoid contact with skin and eyes.[15]
- Do not eat, drink, or smoke in areas where **2,3-Dimethylbutane** is handled.[10][15]
- Containers, even empty ones, may contain explosive vapors. Do not cut, drill, grind, or weld on or near containers.[15]
- Always wash hands thoroughly with soap and water after handling.[10][15]

## Storage Procedures

- Store in a designated flammables area that is cool, dry, and well-ventilated.[\[6\]](#)[\[15\]](#)
- Keep containers tightly closed and sealed.[\[6\]](#)[\[15\]](#)
- Store away from incompatible materials, particularly strong oxidizing agents like nitric acid and oxygen.[\[1\]](#)[\[3\]](#)[\[15\]](#)
- Protect containers from physical damage and check regularly for leaks.[\[10\]](#)[\[15\]](#)
- Do not store in pits, basements, or other low-lying areas where vapors can accumulate.[\[10\]](#)[\[15\]](#)

## Spill Cleanup Protocol

The response to a spill depends on its size and location.

Minor Spill (less than 4L, contained in the lab)[\[17\]](#)

- Alert Personnel: Notify others in the immediate area of the spill.[\[18\]](#)
- Isolate the Area: Prevent others from entering the spill area.[\[18\]](#)
- Eliminate Ignition Sources: Immediately extinguish all flames and turn off any spark-producing equipment.[\[5\]](#)[\[17\]](#)
- Ventilate: Increase ventilation in the area, if safe to do so.[\[15\]](#)
- Don PPE: Wear appropriate PPE, including respiratory protection, gloves, and eye protection.[\[18\]](#)
- Containment: Contain the spill using a non-combustible absorbent material such as sand, earth, or vermiculite.[\[15\]](#)[\[17\]](#) Do not use paper towels as they can increase the rate of evaporation.[\[17\]](#)
- Absorption: Cover the spill with the absorbent material, working from the outside in.[\[18\]](#)

- Collection: Use non-sparking tools to collect the absorbed material into a labeled, leak-proof container for hazardous waste.[\[15\]](#)[\[17\]](#)
- Decontamination: Wash the spill area with soap and water.[\[18\]](#) Collect the rinse water for disposal if the chemical is highly toxic.[\[18\]](#)
- Waste Disposal: Dispose of the waste container according to institutional and local regulations.[\[1\]](#)
- Restock: Replenish any used spill kit supplies.[\[18\]](#)

Major Spill (large volume, outside of a fume hood, or if you are unsure)

- Evacuate: Immediately evacuate the area.
- Alert: Activate the fire alarm and notify emergency responders and your institution's environmental health and safety office.
- Isolate: Close doors to the affected area to contain vapors.
- Do Not Re-enter: Await the arrival of trained emergency personnel.

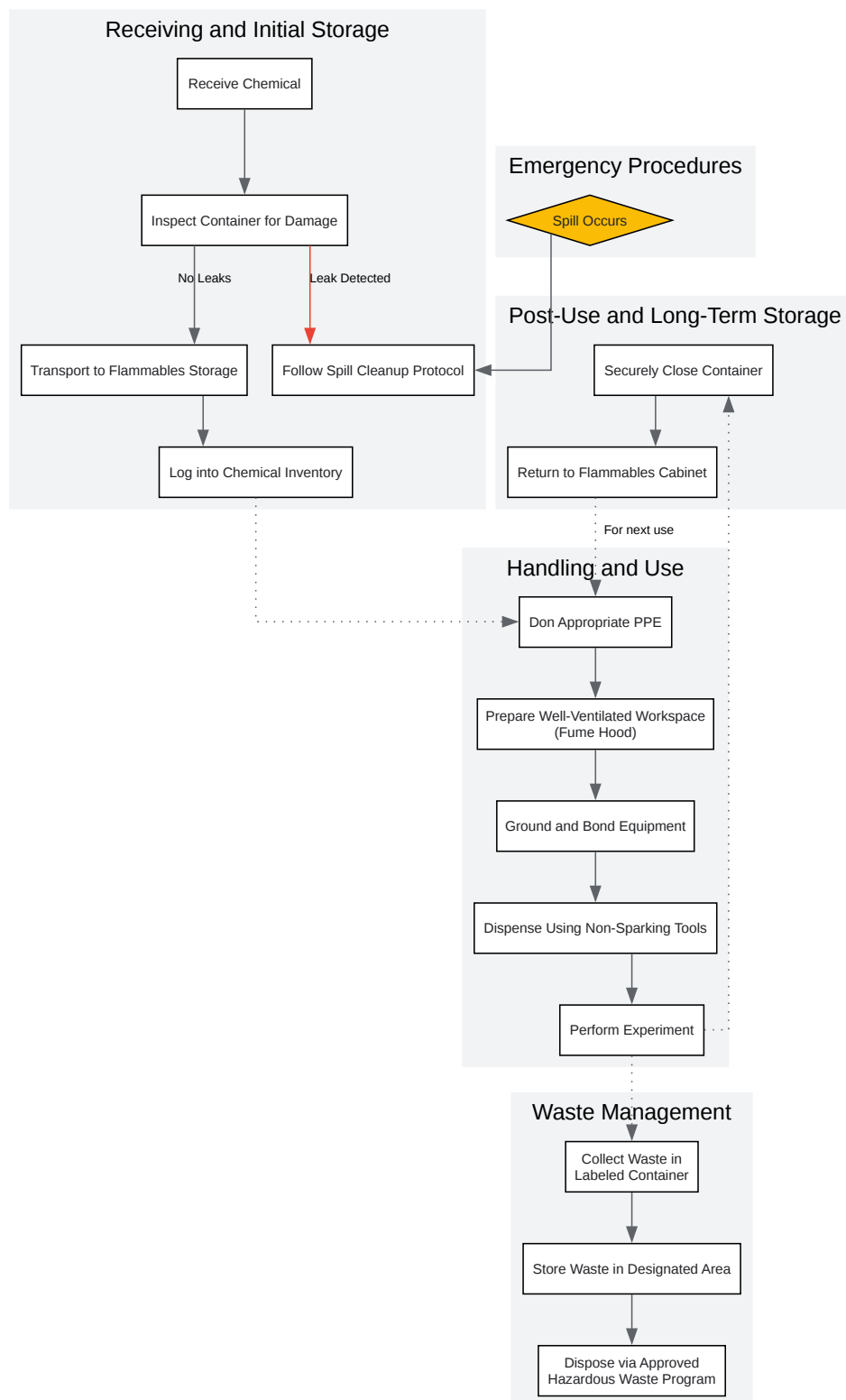
## Waste Disposal Protocol

- Collect all **2,3-Dimethylbutane** waste, including contaminated absorbent materials, in a designated, properly labeled, and sealed container.
- The waste container should be stored in a well-ventilated area, away from ignition sources and incompatible materials.
- Dispose of the hazardous waste through your institution's approved hazardous waste management program.[\[1\]](#) Do not dispose of it down the drain.[\[13\]](#)

## Visualization of Handling and Storage Workflow

The following diagram illustrates the logical workflow for the safe handling and storage of **2,3-Dimethylbutane**.

## Workflow for Safe Handling and Storage of 2,3-Dimethylbutane

[Click to download full resolution via product page](#)Caption: Logical workflow for **2,3-Dimethylbutane** handling.

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